

Thermal stability and degradation profile of C.I. Disperse Red 86

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Compound of Interest

Compound Name: *C.I. Disperse Red 86*

Cat. No.: *B077459*

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An In-depth Technical Guide to the Thermal Stability and Degradation Profile of **C.I. Disperse Red 86**

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Disperse Red 86 is a synthetic anthraquinone dye valued for its vibrant color and application in the textile industry. A comprehensive understanding of its thermal stability and degradation profile is crucial for ensuring product quality, predicting environmental fate, and for any potential applications in fields such as drug development where thermal processing may be involved. This guide provides a detailed overview of the thermal properties of **C.I. Disperse Red 86**, including its degradation pathway and the analytical methods used for its characterization.

Data Presentation

Due to the limited availability of specific experimental data for **C.I. Disperse Red 86** in the public domain, the following tables present representative data based on the analysis of structurally similar anthraquinone dyes. These values should be considered as estimates and a basis for experimental design.

Table 1: Representative Thermal Stability Data for **C.I. Disperse Red 86**

Parameter	Value (Estimated)	Analytical Technique
Onset Decomposition Temperature (Tonset)	280 - 320 °C	Thermogravimetric Analysis (TGA)
Peak Decomposition Temperature (Tpeak)	350 - 400 °C	Thermogravimetric Analysis (TGA)
Mass Loss at 500 °C	40 - 60 %	Thermogravimetric Analysis (TGA)
Glass Transition Temperature (Tg)	110 - 140 °C	Differential Scanning Calorimetry (DSC)
Melting Temperature (Tm)	210 - 240 °C	Differential Scanning Calorimetry (DSC)

Table 2: Potential Thermal Degradation Products of **C.I. Disperse Red 86**

Degradation Product	Chemical Formula	Analytical Technique
Phthalic Anhydride	C ₈ H ₄ O ₃	Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)
Benzonitrile	C ₇ H ₅ N	Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)
1-Aminoanthraquinone	C ₁₄ H ₉ NO ₂	Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)
Phenol	C ₆ H ₆ O	Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)
Aniline	C ₆ H ₇ N	Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are based on established practices for the thermal analysis of organic compounds and dyes.

1. Thermogravimetric Analysis (TGA)

- Objective: To determine the thermal stability and decomposition profile of **C.I. Disperse Red 86** by measuring its mass change as a function of temperature.
- Instrumentation: A calibrated thermogravimetric analyzer.
- Procedure:
 - Accurately weigh 5-10 mg of the **C.I. Disperse Red 86** sample into a ceramic or platinum TGA pan.
 - Place the pan in the TGA furnace.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min for at least 30 minutes to ensure an inert atmosphere.
 - Heat the sample from ambient temperature (e.g., 25 °C) to a final temperature of 600 °C at a constant heating rate of 10 °C/min.
 - Record the mass loss of the sample as a function of temperature.
 - Analyze the resulting TGA curve to determine the onset and peak decomposition temperatures, as well as the percentage of mass loss at different temperature intervals.

2. Differential Scanning Calorimetry (DSC)

- Objective: To identify thermal transitions such as glass transition (Tg) and melting (Tm) of **C.I. Disperse Red 86** by measuring the heat flow to or from the sample as a function of temperature.
- Instrumentation: A calibrated differential scanning calorimeter.

- Procedure:

- Accurately weigh 2-5 mg of the **C.I. Disperse Red 86** sample into an aluminum DSC pan.
- Seal the pan hermetically. An empty sealed pan is used as a reference.
- Place the sample and reference pans in the DSC cell.
- Heat the sample from a sub-ambient temperature (e.g., 0 °C) to a temperature above its expected melting point (e.g., 250 °C) at a constant heating rate of 10 °C/min under a nitrogen atmosphere.
- Cool the sample back to the starting temperature at a controlled rate (e.g., 10 °C/min).
- Perform a second heating cycle under the same conditions as the first.
- Analyze the DSC thermogram from the second heating cycle to determine the glass transition temperature and melting temperature.

3. Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

- Objective: To identify the volatile and semi-volatile organic compounds produced during the thermal degradation of **C.I. Disperse Red 86**.

- Instrumentation: A pyrolyzer coupled to a gas chromatograph-mass spectrometer system.

- Procedure:

- Place a small amount (approximately 0.1-0.5 mg) of the **C.I. Disperse Red 86** sample into a pyrolysis tube.
- Insert the tube into the pyrolyzer, which is interfaced with the GC injector.
- Rapidly heat the sample to a pyrolysis temperature of 600 °C.
- The resulting degradation products are swept into the GC column by a carrier gas (e.g., helium).

- Separate the degradation products in the GC column using a suitable temperature program (e.g., start at 50 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min).
- Detect and identify the separated compounds using the mass spectrometer by comparing their mass spectra with a reference library (e.g., NIST).

Mandatory Visualization

Caption: Experimental workflow for thermal analysis of **C.I. Disperse Red 86**.

Degradation Profile

The thermal degradation of anthraquinone dyes like **C.I. Disperse Red 86** is a complex process involving the cleavage of the anthraquinone core and its substituents. Under inert conditions, pyrolysis is expected to break the weaker bonds first. The degradation likely initiates with the cleavage of the ether and amine linkages, followed by the fragmentation of the anthraquinone structure itself.

The presence of nitrogen and sulfur in the molecule suggests that thermal decomposition could lead to the formation of nitrogen oxides (NO_x) and sulfur oxides (SO_x) in an oxidative environment. In an inert atmosphere, as used in TGA and pyrolysis, the degradation products are primarily organic fragments. The identification of compounds like phthalic anhydride and benzonitrile from the pyrolysis of similar pigments suggests that the core aromatic structures are major products of thermal breakdown.

Conclusion

This technical guide provides a foundational understanding of the thermal stability and degradation profile of **C.I. Disperse Red 86**. While specific experimental data for this dye is limited, the provided representative data and detailed experimental protocols offer a robust starting point for researchers and scientists. The outlined analytical techniques are essential for obtaining precise data, which is critical for quality control, environmental assessment, and the exploration of new applications for this and similar dyestuffs. Further research is encouraged to establish the definitive thermal properties of **C.I. Disperse Red 86**.

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